

# chlorobutanol regulatory requirements pharmaceutical use

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## Compound Focus: Chlorobutanol

CAS No.: 57-15-8

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## Chlorobutanol Overview and Regulation

**Chlorobutanol** is an alcohol-based preservative with antibacterial and antifungal properties, used in multi-dose pharmaceutical formulations such as eye drops and injectables at a typical concentration of 0.5% [1] [2]. It functions by disrupting the lipid structure of cell membranes, increasing permeability and leading to cell lysis [3] [1].

### Key Regulatory and Safety Considerations

- **General Status:** Lacks officially approved therapeutic indications on its own but is an approved preservative/excipient in multi-ingredient preparations [1].
- **Specific OTC Limitation:** The U.S. FDA states that OTC drug products containing **chlorobutanol** for **ingrown toenail relief** cannot be generally recognized as safe and effective and require an approved new drug application for marketing [4].
- **Toxicity Profile:** Known to cause conjunctival and corneal cell toxicity *in vitro* [3] [1]. Its long terminal half-life (~10 days) can lead to considerable accumulation in the body with multiple dosing [1].

## Comparison with Other Preservatives

For a formulation scientist, selecting a preservative involves balancing antimicrobial efficacy, protein stability, and toxicity. The table below compares **chlorobutanol** to common alternatives based on available

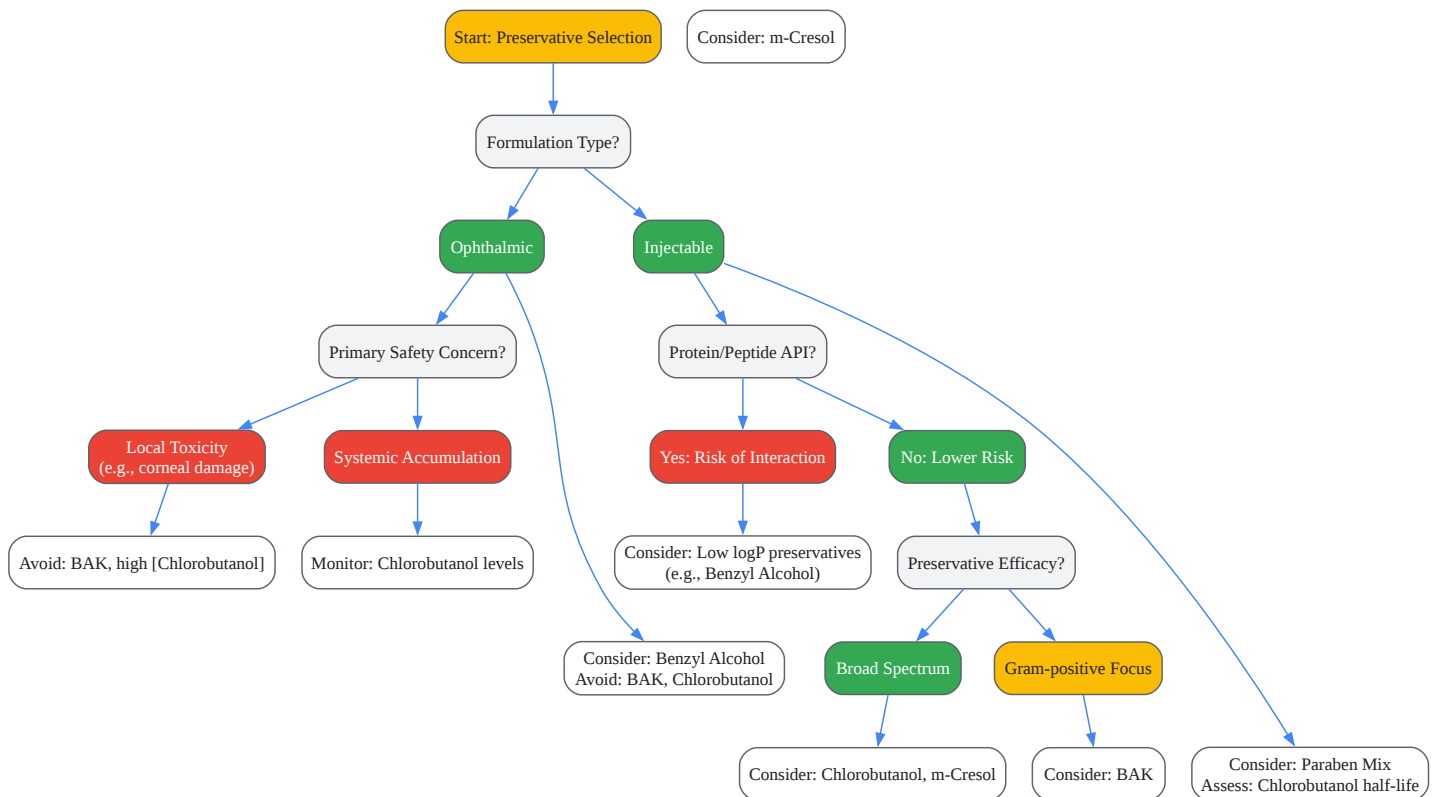
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**Table: Preservative Comparison for Pharmaceutical Formulations**

Preservative	Common Concentration	Key Characteristics & Mechanisms	Advantages	Disadvantages & Regulatory Notes
<b>Chlorobutanol</b> [5] [1]	0.5%	Alcohol; disrupts cell membrane lipid layer [3].	Broad spectrum; no surfactant activity [1].	Unstable at room temperature; long half-life risks accumulation; corneal toxicity [3] [1] [2].
<b>Benzalkonium Chloride (BAK)</b> [5]	0.004%-0.02%	Quaternary ammonium compound; cationic surfactant [3] [5].	Effective against Gram-positive bacteria; antifungal properties [5].	<b>High toxicity:</b> Causes significant corneal and conjunctival cell damage [3].
<b>m-Cresol</b> [5]	0.1-0.3%	Phenolic derivative [5].	Effective against Gram-positive and Gram-negative bacteria [5].	High logP (1.98) indicates potential for protein destabilization [5].
<b>Benzyl Alcohol</b> [5]	1-2%	Alcohol [5].	Rapid efficacy against broad range of vegetative bacteria and fungi [5].	Lower logP (1.05) suggests lower risk of protein interaction [5].

| **Parabens (Methyl & Propyl)** [5] | MP: 0.18% PP: 0.02% | Benzoic acid esters [5]. | Broad spectrum; most effective against molds and yeasts; often used in combination [5]. | Increased carbon chain length improves activity but reduces solubility [5]. |

This visual workflow summarizes the key decision points for preservative selection and assessment:



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